

A Technical Guide to the Physical and Optical Properties of Cobaltite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobaltite

Cat. No.: B072492

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and optical properties of **cobaltite** (CoAsS), a cobalt sulfarsenide mineral. The information is curated for professionals in research, materials science, and related fields, with a focus on quantitative data and the methodologies used for their determination.

Physical Properties of Cobaltite

Cobaltite is a brittle mineral with a metallic luster.^{[1][2][3]} It is an important ore of cobalt and is often found in high-temperature hydrothermal deposits and contact metamorphosed rocks.^[4] ^[5] The physical characteristics of **cobaltite** are crucial for its identification and processing.

Quantitative Physical Data

The key physical properties of **cobaltite** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Mohs Hardness	5.5	Can be scratched by a steel nail (6.5) but not a copper penny (3.5).[6]
Vickers Hardness (VHN)	1095–1346	Measured with a 100g load.[1]
Specific Gravity	6.33 g/cm ³ (Measured)	[1][2][4][7]
6.328 - 6.335 g/cm ³ (Calculated)	[1][4]	
Density	6.33 g/cm ³	[2]
Cleavage	Perfect on {001}	[1][2][4][8]
Fracture	Uneven/Irregular	[1][4][8]
Tenacity	Brittle	[1][2][4][8]
Crystal System	Orthorhombic, Pseudocubic	[2][4]
Streak	Grayish-black	[1][2][4][9]

Descriptive Physical Properties

- Color: **Cobaltite** typically appears as reddish silver-white, violet steel-gray, or black.[1][2][7][9]
- Luster: It exhibits a distinct metallic luster.[1][2][9]
- Crystal Habit: It commonly forms as pseudocubic or pseudopyritohedral crystals, often with striated faces, and can also be found in granular or massive forms.[4][8][10]
- Twinning: Twinning is sometimes observed, with twin lamellae visible in polished sections, which can exhibit a flame-like texture.[1][4][8][10]

Optical Properties of Cobaltite

Cobaltite is an opaque mineral, meaning light does not pass through it.[4][8][9][10] Therefore, its optical properties are studied using reflected-light microscopy on polished sections.

Quantitative Optical Data

The following table summarizes the key optical properties of **cobaltite**.

Property	Value	Notes
Transparency	Opaque	[1] [4] [8] [9]
Pleochroism	Very weak	[3] [4] [9]
Bireflectance	None	[8] [10] [11]
Anisotropism	Weak to distinct	Varies with the specific sample.
Reflectivity (in air)	See table below	Measured at different wavelengths of light. [4] [8] [10]

Reflectivity of **Cobaltite** at Various Wavelengths:

Wavelength (nm)	Reflectivity (R%)
400	48.2
420	48.0
440	47.7
460	47.8
480	48.2
500	48.9
520	49.6
540	50.4
560	51.2
580	51.9
600	52.6
620	53.1
640	53.5
660	53.7
680	53.8
700	53.8

Data sourced from the Handbook of Mineralogy.[4]

Experimental Protocols

The determination of the physical and optical properties of **cobaltite** involves a series of standardized experimental procedures.

Determination of Physical Properties

Hardness (Mohs Scale): This is a qualitative scratch test to determine the relative hardness of a mineral.^{[12][13]}

- Select a fresh, clean surface on the **cobaltite** specimen.
- Attempt to scratch the surface with an object of known hardness from the Mohs scale (e.g., a copper penny, H=3.5; a steel knife, H=5.5).^{[6][14]}
- Observe if a scratch is made. If the object scratches the mineral, the mineral is softer than the object. If the mineral scratches the object, it is harder.
- Continue this process with objects of varying hardness to bracket the mineral's hardness. For **cobaltite** (H=5.5), it should not be scratched by a copper penny but will be scratched by a steel nail (H=6.5).^[6]

Specific Gravity: The specific gravity is determined by measuring the mineral's weight in air and its weight in water.

- Weigh the **cobaltite** sample in air (W_{air}).
- Submerge the sample in water and weigh it again (W_{water}).
- Calculate the specific gravity using the formula: $SG = W_{air} / (W_{air} - W_{water})$.

Cleavage and Fracture: These properties are observed by examining how the mineral breaks.

- Carefully apply pressure to the mineral sample until it breaks.
- Examine the broken surfaces. Cleavage is indicated by smooth, flat planes, while fracture results in irregular or curved surfaces.^[4]
- The orientation of the cleavage planes relative to the crystal structure is also noted.

Determination of Optical Properties (Ore Microscopy)

The optical properties of opaque minerals like **cobaltite** are determined using a reflected-light microscope (ore microscope) with a polished section of the mineral.

Sample Preparation:

- A small piece of the **cobaltite**-bearing rock is cut and mounted in an epoxy resin.
- The mounted sample is then ground and polished using progressively finer abrasive powders to create a perfectly smooth, mirror-like surface.

Reflectivity Measurement:

- A photometer attached to the ore microscope is used to measure the intensity of light reflected from the polished mineral surface.[\[15\]](#)
- The measurement is taken at various wavelengths of light, typically from 400 to 700 nm, using a monochromator.[\[16\]](#)
- The reflectivity is expressed as a percentage of the incident light that is reflected.[\[15\]](#)

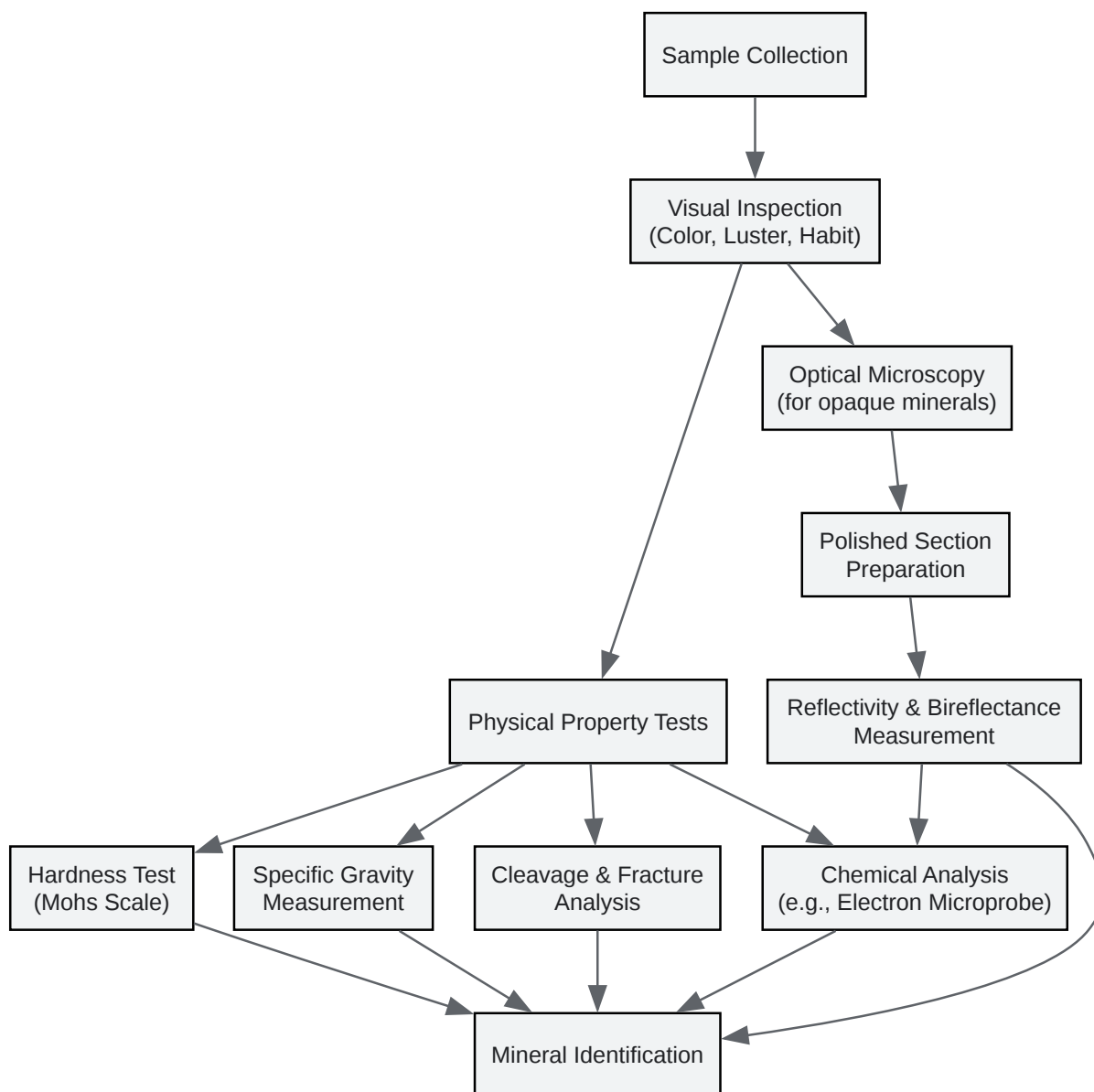
Bireflectance and Pleochroism:

- These properties are observed by rotating the microscope stage while viewing the polished section in plane-polarized light.
- Bireflectance is a change in the intensity of the reflected light as the stage is rotated.
- Pleochroism is a change in the color of the reflected light as the stage is rotated. **Cobaltite** exhibits very weak pleochroism.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Visualizations

Experimental Workflow for Mineral Identification

Workflow for Mineral Identification

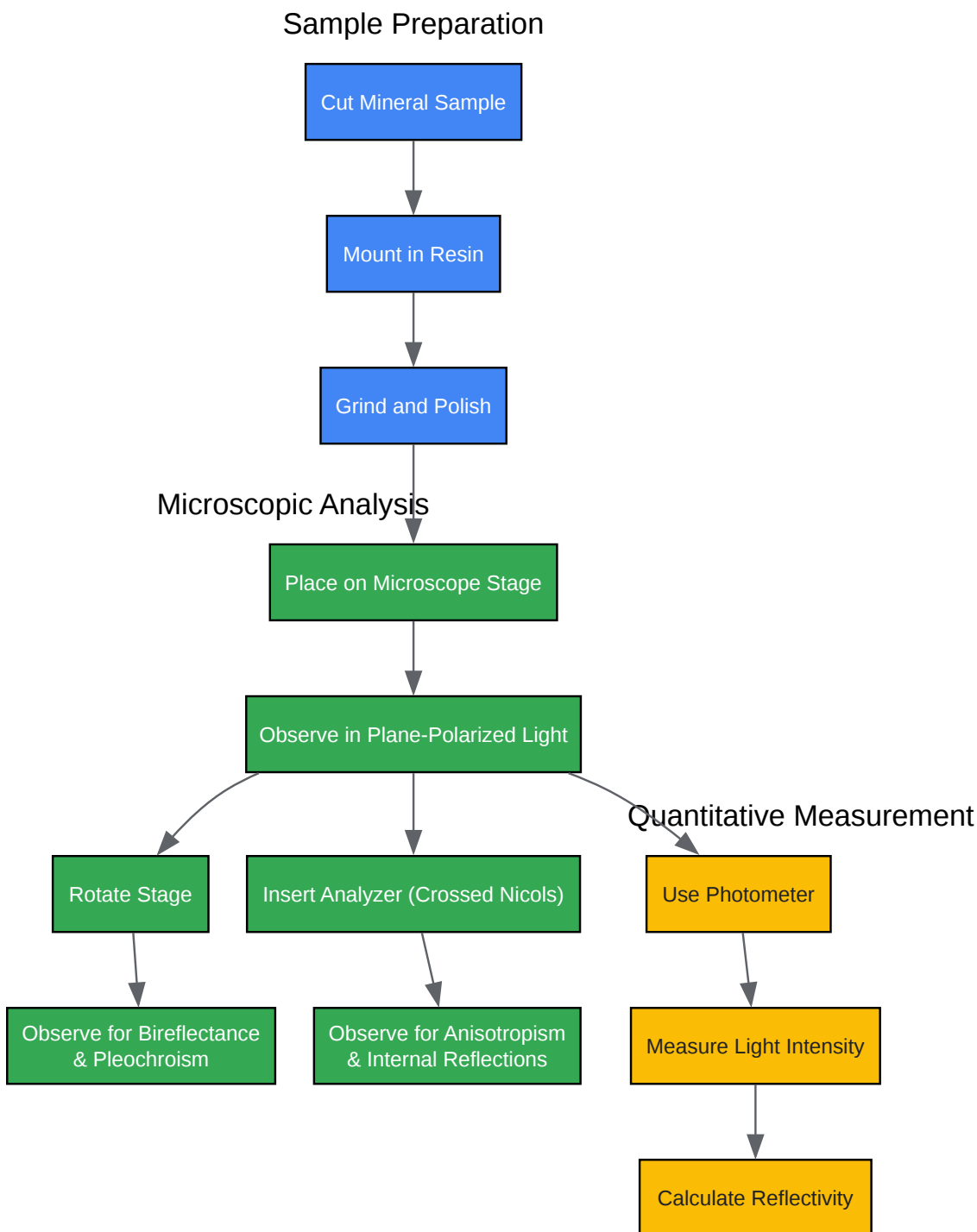


[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the general workflow for identifying a mineral sample.

Process for Determining Optical Properties

Determination of Optical Properties via Reflected-Light Microscopy



[Click to download full resolution via product page](#)

Caption: The process of preparing and analyzing a **cobaltite** sample for its optical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mindat.org [mindat.org]
- 2. Cobaltite - Wikipedia [en.wikipedia.org]
- 3. Cobaltite (Cobaltite) - Rock Identifier [rockidentifier.com]
- 4. handbookofmineralogy.org [handbookofmineralogy.org]
- 5. grokipedia.com [grokipedia.com]
- 6. Mohs Hardness Scale (U.S. National Park Service) [nps.gov]
- 7. azomining.com [azomining.com]
- 8. Cobaltite - National Gem Lab [nationalgemlab.in]
- 9. Cobaltite Mineral Data [webmineral.com]
- 10. ClassicGems.net :: Cobaltite [classicgems.net]
- 11. Cobaltite Gemstone: Properties, Meanings, Value & More [gemrockauctions.com]
- 12. Hardness - National Gem Lab [nationalgemlab.in]
- 13. rocksandminerals.com [rocksandminerals.com]
- 14. sedgwickmuseum.cam.ac.uk [sedgwickmuseum.cam.ac.uk]
- 15. mlsu.ac.in [mlsu.ac.in]
- 16. app.ingemmet.gob.pe [app.ingemmet.gob.pe]
- To cite this document: BenchChem. [A Technical Guide to the Physical and Optical Properties of Cobaltite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072492#physical-and-optical-properties-of-cobaltite-mineral]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com